

Spectrophotometric Properties of Acid Red 195: A Technical Guide

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Compound of Interest

Compound Name: Acid Red 195

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This technical guide provides an in-depth overview of the spectrophotometric properties of **Acid Red 195** (C.I. 18760), an anionic azo dye also known by its synonyms Mordant Red 7 and Eriochrome Red B. This document summarizes its chemical identity, key spectrophotometric parameters, and detailed experimental protocols for its analysis.

Core Properties of Acid Red 195

Acid Red 195 is a synthetic dye with the chemical formula $C_{20}H_{15}N_4NaO_5S$ and a molecular weight of 446.4 g/mol. [1] Its primary applications are in the textile industry for dyeing materials such as wool, silk, and nylon, and it is also used as a colorant in cosmetics. [2][3][4] The vibrant color of **Acid Red 195** is attributed to the presence of an azo bond ($-N=N-$) within its complex aromatic structure. [2]

Quantitative Spectrophotometric Data

The following table summarizes the available quantitative spectrophotometric data for **Acid Red 195**. It is important to note that comprehensive data across a range of solvents is limited in publicly available literature.

Parameter	Value	Solvent/Conditions
Maximum Absorbance (λ_{max})	490 nm	Acidic aqueous solution (pH 1.5-2)
Molar Extinction Coefficient (ϵ)	3971.67 M ⁻¹ cm ⁻¹	At 490 nm in acidic aqueous solution
Absorbance Peak	210 nm	Not specified

Data sourced from a study on Mordant Red 7, a synonym for **Acid Red 195**.

Experimental Protocols for Spectrophotometric Analysis

The following section details the methodologies for the preparation of **Acid Red 195** solutions and the subsequent spectrophotometric analysis.

Solution Preparation

Objective: To prepare a stock solution and working standards of **Acid Red 195** for UV-Vis analysis.

Materials:

- **Acid Red 195** powder
- Deionized water
- Volumetric flasks
- Pipettes
- Analytical balance

Procedure:

- **Stock Solution Preparation:** Accurately weigh a known amount of **Acid Red 195** powder. Dissolve the powder in a small amount of deionized water in a volumetric flask of appropriate size. Once dissolved, dilute to the mark with deionized water to achieve a desired stock concentration (e.g., 1000 mg/L or 1 mM).
- **Working Solution Preparation:** Prepare a series of working solutions of desired concentrations by diluting the stock solution with deionized water or the specific solvent being investigated.[2] For quantitative analysis, it is recommended to prepare a series of standards to create a calibration curve.

UV-Vis Spectrophotometric Measurement

Objective: To determine the absorption spectrum and measure the absorbance of **Acid Red 195** solutions.

Instrumentation:

- UV-Vis Spectrophotometer (double beam or single beam)
- Quartz cuvettes (1.0 cm path length)

Procedure:

- **Instrument Setup:** Turn on the spectrophotometer and allow it to warm up according to the manufacturer's instructions.
- **Wavelength Scan:**
 - Fill a quartz cuvette with the solvent to be used as a blank and place it in the reference beam of the spectrophotometer.
 - Fill a second quartz cuvette with a diluted solution of **Acid Red 195** and place it in the sample beam.
 - Perform a wavelength scan over a desired range (e.g., 200-800 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- **Absorbance Measurement:**

- Set the spectrophotometer to the predetermined λ_{max} (e.g., 490 nm for acidic aqueous solutions).
- Zero the instrument with the solvent blank.
- Measure the absorbance of each of the prepared working solutions.
- Data Analysis:
 - For quantitative analysis, plot a calibration curve of absorbance versus concentration.
 - The molar extinction coefficient (ϵ) can be calculated from the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance, c is the molar concentration, and l is the path length of the cuvette.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the spectrophotometric analysis of **Acid Red 195**.



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Caption: Workflow for the spectrophotometric analysis of **Acid Red 195**.

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